

An In-depth Technical Guide to 1-(3-Fluorophenyl)-2-phenylethanone

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Compound of Interest

Compound Name: 1-(3-Fluorophenyl)-2-phenylethanone

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and spectral analysis of **1-(3-Fluorophenyl)-2-phenylethanone**. The information herein is intended to support research and development activities in the fields of medicinal chemistry, pharmacology, and materials science.

Chemical Identity and Physicochemical Properties

1-(3-Fluorophenyl)-2-phenylethanone, also known as 3'-Fluoro-2-phenylacetophenone, is an aromatic ketone with the chemical formula $C_{14}H_{11}FO$.^[1] Its structure features a phenyl group and a 3-fluorophenyl group attached to an ethanone backbone.

Table 1: General and Physicochemical Properties

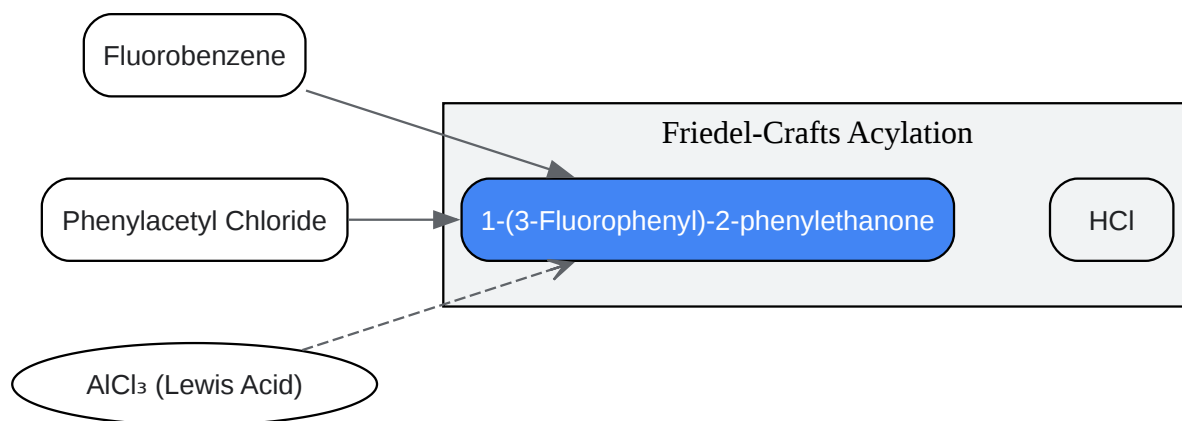
Property	Value	Reference(s)
CAS Number	40281-50-3	[1]
Molecular Formula	C ₁₄ H ₁₁ FO	[1]
Molecular Weight	214.24 g/mol	[1]
Appearance	Solid	
Boiling Point	327.4 °C at 760 mmHg (Predicted)	
Storage Temperature	2-8°C, in a dark, inert atmosphere	[1]

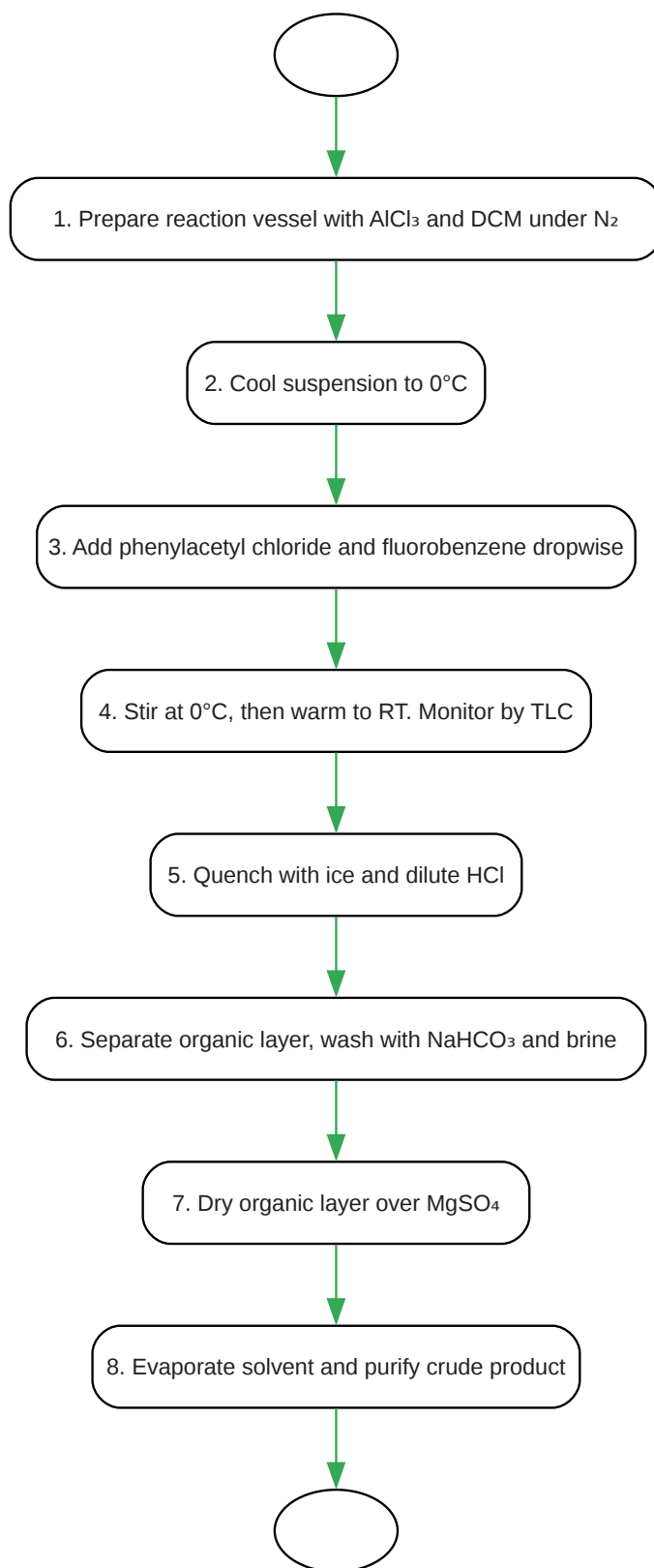
Synthesis of 1-(3-Fluorophenyl)-2-phenylethanone

The primary synthetic route to **1-(3-Fluorophenyl)-2-phenylethanone** is through a Friedel-Crafts acylation reaction. This electrophilic aromatic substitution involves the reaction of a suitable acylating agent with an aromatic compound in the presence of a Lewis acid catalyst.

General Reaction Scheme

A common approach involves the acylation of fluorobenzene with phenylacetyl chloride.





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References

- 1. pharmaffiliates.com [pharmaffiliates.com]
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